

Mirogabalin patent information US EU patents

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Compound Focus: Mirogabalin Besylate

CAS No.: 1138245-21-2

Cat. No.: S535508

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Mirogabalin Patent Overview

Patent/Document Number	Jurisdiction	Title / Focus	Key Information / Technical Feature
US Patent (Issued May 2011) [1]	United States	Core Compound Patent	Protects the mirogabalin compound itself. Issued by the United States Patent and Trademark Office (USPTO).
European Patent (Issued September 2013) [1]	European Union	Core Compound Patent	Protects the mirogabalin compound itself. Issued by the European Patent Office (EPO).
CN1111116345A [2]	China	Novel Method for Preparing Mirogabalin	A synthesis method starting from 3-ethylbicyclo[3.2.0]hept-3-en-6-one, avoiding highly toxic sodium cyanide.
WO2022024979A1 [3]	PCT (International)	Orally Disintegrating Tablet	A formulation containing mirogabalin besilate designed to disintegrate rapidly in the mouth.
CN110917164A [4]	China	Sustained-Release Tablet and	A formulation containing high/low-viscosity HPMC for 24-hour drug

Patent/Document Number	Jurisdiction	Title / Focus	Key Information / Technical Feature
		Preparation Method	release to maintain stable blood concentration.

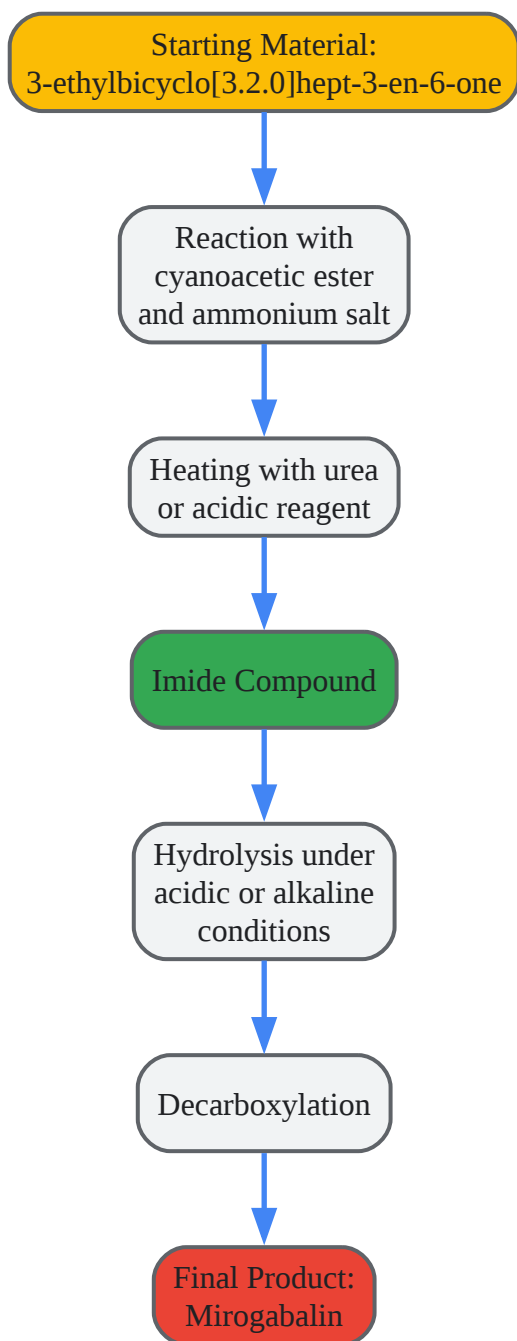
Key Experimental and Technical Details

For researchers, the patents provide in-depth technical protocols, particularly for formulation development:

- **Sustained-Release Tablet Preparation [4]:**
 - **Active Pharmaceutical Ingredient (API) Processing:** The **mirogabalin besylate** bulk drug is ground to a particle size D50 of less than 60µm. Excipients are passed through a 40-mesh sieve.
 - **Mixing and Granulation:** Raw and auxiliary materials are weighed and mixed uniformly using the equal amount incremental method. An appropriate binder is added to make soft material, which is then granulated through an 18-mesh sieve.
 - **Drying and Sizing:** The granules are dried on a fluidized bed and then passed through a 20-mesh sieve. A lubricant is added and mixed in.
 - **Tablet Compression:** Tablets are compressed using a special-shaped die (e.g., 12.2mm × 6.5mm), controlling the hardness to 10-15 kg.
 - **Film Coating:** The tablet core is coated using a film coating solution such as Opadry.

Synthesis Pathway for Mirogabalin

The experimental workflow for the novel preparation method described in patent CN111116345A can be visualized as follows:



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Synthesis pathway for mirogabalin, starting from 3-ethylbicyclo[3.2.0]hept-3-en-6-one [2]

The key advantage of this patented method is that it avoids the use of highly toxic sodium cyanide, making the industrial production process safer and more suitable for large-scale manufacturing [2].

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References

1. Mirogabalin as a novel calcium channel $\alpha 2 \delta$ ligand for the ... [frontiersin.org]
2. CN1111116345A - Novel method for preparing Mirogabalin [patents.google.com]
3. Orally disintegrating tablet containing mirogabalin besilate [patents.google.com]
4. Mirogabalin sustained-release tablet and preparation ... [eureka.patsnap.com]

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